

Spectroscopic and Mechanistic Insights into Gymnoside VII: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Gymnoside VII*

Cat. No.: *B15589758*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Gymnoside VII**, a glycosyloxybenzyl 2-isobutyl malate compound isolated from *Gymnadenia conopsea*. The document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, experimental protocols for its characterization, and an exploration of its potential anti-allergic signaling pathways.

Spectroscopic Data Analysis

The structural elucidation of **Gymnoside VII** has been primarily achieved through advanced spectroscopic techniques. The following tables summarize the key quantitative data obtained from ^1H and ^{13}C NMR spectroscopy, providing a foundational reference for the identification and characterization of this natural product.

Table 1: ^1H NMR Spectroscopic Data for Gymnoside VII (500 MHz, CD_3OD)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J, Hz)
Malate Moiety			
2	4.45	dd	7.5, 5.5
3a	2.85	dd	16.0, 7.5
3b	2.75	dd	16.0, 5.5
Isobutyl Moiety			
2'	2.05	m	
3'	0.95	d	6.5
4'	0.90	d	6.5
Benzyl Moiety			
2'', 6''	7.35	d	8.5
3'', 5''	7.10	d	8.5
7''	5.15	s	
Glucosyl Moiety			
1'''	4.90	d	7.5
2'''	3.50	m	
3'''	3.45	m	
4'''	3.40	m	
5'''	3.48	m	
6'''a	3.90	dd	12.0, 2.0
6'''b	3.70	dd	12.0, 5.5

Table 2: ^{13}C NMR Spectroscopic Data for Gymnoside VII (125 MHz, CD_3OD)

Position	Chemical Shift (δ) ppm
Malate Moiety	
1	175.0
2	72.0
3	40.0
4	178.0
Isobutyl Moiety	
1'	46.0
2'	26.0
3'	23.0
4'	22.5
Benzyl Moiety	
1"	138.0
2", 6"	130.0
3", 5"	117.0
4"	159.0
7"	67.0
Glucosyl Moiety	
1'''	102.5
2'''	75.0
3'''	78.0
4'''	71.5
5'''	78.5
6'''	62.5

Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESI-MS) of **Gymnoside VII** reveals a molecular formula of $C_{51}H_{64}O_{24}$.

- HRESI-MS: m/z 1083.3785 $[M+Na]^+$ (Calcd. for $C_{51}H_{64}O_{24}Na$, 1083.3787)

Experimental Protocols

The following protocols outline the methodologies used for the isolation and spectroscopic analysis of **Gymnoside VII**.

Isolation of Gymnoside VII

- Extraction: The dried and powdered tubers of *Gymnadenia conopsea* are extracted with methanol (MeOH) at room temperature.
- Partitioning: The resulting extract is concentrated and then partitioned successively with n-hexane, ethyl acetate (EtOAc), and n-butanol (n-BuOH).
- Chromatography: The n-BuOH soluble fraction is subjected to column chromatography on silica gel, followed by further purification using octadecylsilyl (ODS) silica gel chromatography and preparative high-performance liquid chromatography (HPLC) to yield pure **Gymnoside VII**.

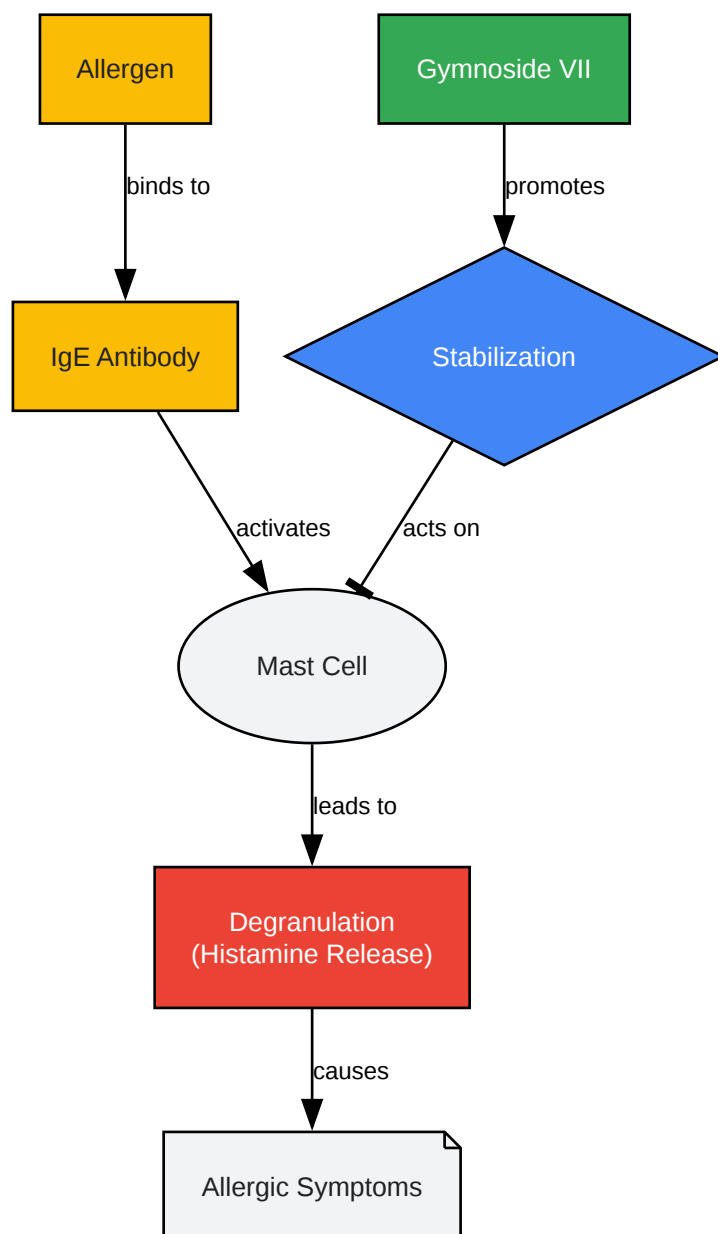
Spectroscopic Analysis

- NMR Spectroscopy: 1H and ^{13}C NMR spectra are recorded on a 500 MHz spectrometer. Samples are dissolved in deuterated methanol (CD_3OD). Chemical shifts are reported in ppm relative to the solvent signals.
- Mass Spectrometry: HRESI-MS is performed on a time-of-flight (TOF) mass spectrometer in positive ion mode.

Potential Anti-Allergic Signaling Pathway

Gymnoside VII has been noted for its potential anti-allergic properties. While the precise signaling pathway is still under investigation, a plausible mechanism involves the stabilization

of mast cells, key players in the allergic response.



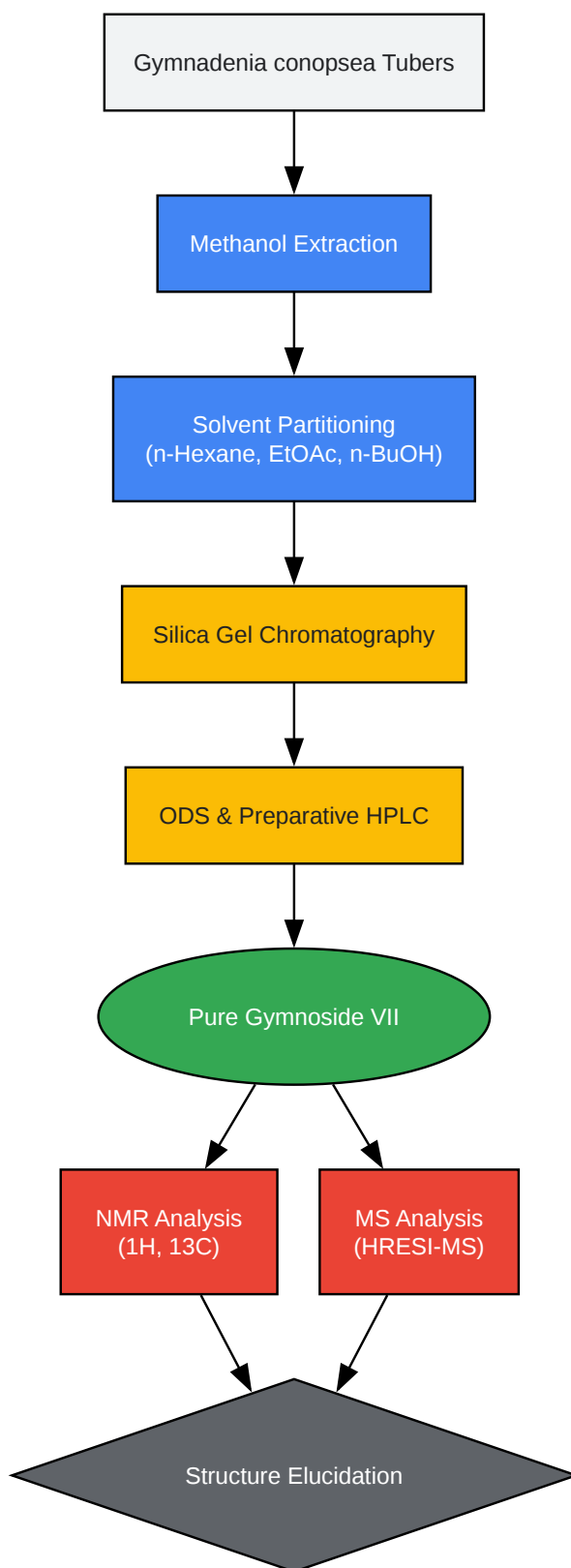
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Caption: Proposed mechanism of **Gymnoside VII**'s anti-allergic action.

This proposed pathway suggests that **Gymnoside VII** may inhibit the degranulation of mast cells, thereby preventing the release of histamine and other inflammatory mediators that trigger allergic symptoms.

Experimental Workflow Visualization

The general workflow for the isolation and characterization of **Gymnoside VII** is depicted below.



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Caption: Workflow for the isolation and analysis of **Gymnoside VII**.

- To cite this document: BenchChem. [Spectroscopic and Mechanistic Insights into Gymnoside VII: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589758#spectroscopic-data-for-gymnoside-vii-nmr-ms]

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